

Application Notes and Protocols: Catalytic Reductive Amination with Sodium Triacetoxymborohydride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triacetoxymboron

Cat. No.: B3032765

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Reductive amination is a cornerstone of organic synthesis, providing a powerful and versatile method for the formation of carbon-nitrogen bonds to produce primary, secondary, and tertiary amines.^[1] This reaction typically involves the condensation of a carbonyl compound (aldehyde or ketone) with an amine to form an intermediate imine or iminium ion, which is subsequently reduced to the corresponding amine. The choice of reducing agent is critical for the success of this transformation, especially in a one-pot, or direct, procedure where the reducing agent must selectively reduce the iminium ion in the presence of the starting carbonyl compound.^{[2][3]}

Sodium triacetoxymborohydride ($\text{NaBH}(\text{OAc})_3$), often abbreviated as STAB-H, has emerged as a premier reagent for this purpose due to its mildness, remarkable selectivity, and broad substrate scope.^{[4][5]} The electron-withdrawing effects of the three acetoxy groups attenuate the reactivity of the borohydride, making it less reactive towards aldehydes and ketones but highly effective for the reduction of the intermediate iminium ion.^[5] This selectivity allows for a convenient one-pot reaction, simplifying experimental procedures and often leading to higher yields with fewer byproducts compared to other methods like catalytic hydrogenation or the use of sodium cyanoborohydride (NaBH_3CN).^{[6][7][8]}

These application notes provide a comprehensive overview of catalytic reductive amination using sodium triacetoxyborohydride, including detailed protocols, quantitative data on substrate scope and yields, and diagrams illustrating the reaction mechanism and experimental workflow.

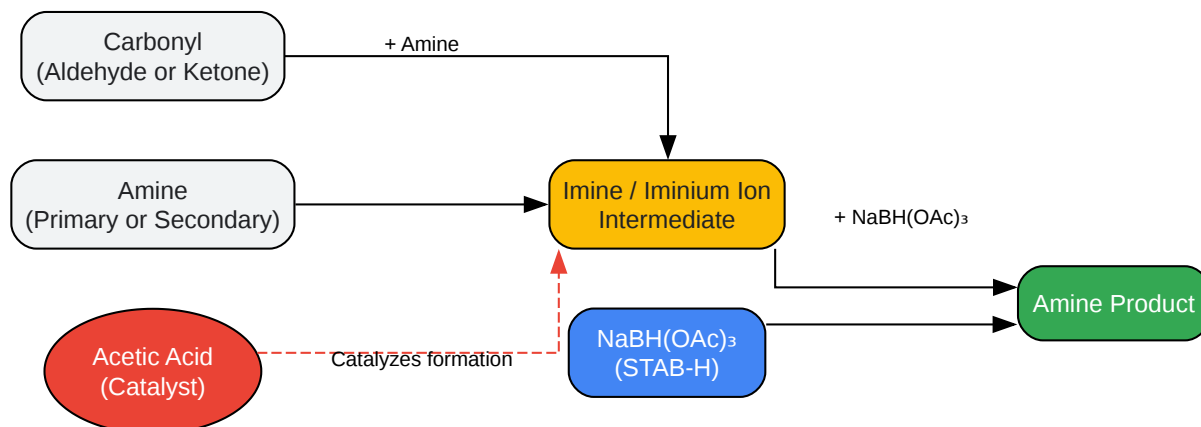
Advantages of Sodium Triacetoxyborohydride

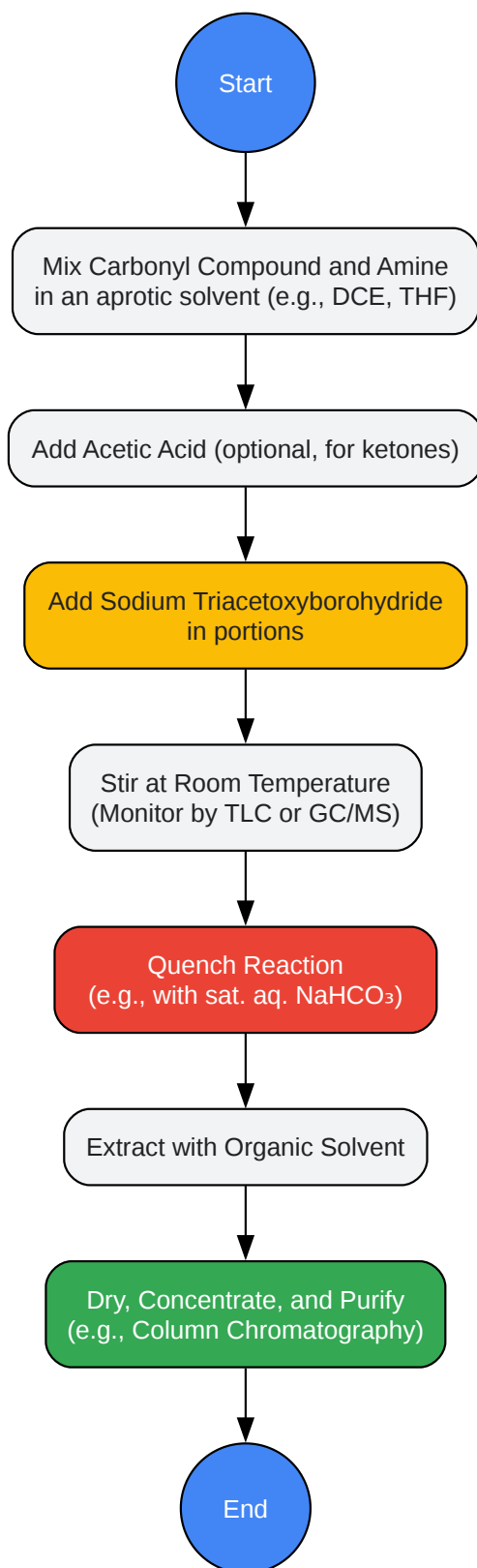
- **High Selectivity:** STAB-H selectively reduces the protonated imine intermediate over the starting aldehyde or ketone, which is crucial for the efficiency of direct reductive amination.^[3]
- **Mild Reaction Conditions:** The reaction is typically carried out at room temperature under neutral to weakly acidic conditions, which allows for the presence of a wide range of functional groups.^{[4][7]} Acid-sensitive groups such as acetals and ketals, as well as reducible functionalities like C-C multiple bonds, nitro groups, and cyano groups, are well-tolerated.^{[4][7][8]}
- **Broad Substrate Scope:** The method is applicable to a wide variety of aliphatic and aromatic aldehydes and ketones, as well as primary and secondary amines, including weakly basic and non-basic amines.^{[2][7]}
- **Safety Profile:** Compared to sodium cyanoborohydride, STAB-H is a safer reagent as it does not release toxic cyanide gas.^[9]
- **High Yields:** Reductive amination with STAB-H consistently provides high yields of the desired amine products.^{[2][7]}

Reaction Mechanism and Experimental Workflow

The direct reductive amination with sodium triacetoxyborohydride proceeds through the initial formation of an imine or iminium ion from the reaction of a carbonyl compound and an amine. This intermediate is then selectively reduced by STAB-H to yield the final amine product. The presence of a weak acid, such as acetic acid, can catalyze the formation of the iminium ion, particularly in the case of less reactive ketones.^[5]

Reaction Mechanism





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. myers.faculty.chemistry.harvard.edu [myers.faculty.chemistry.harvard.edu]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Density Functional Theory Study on the Selective Reductive Amination of Aldehydes and Ketones over Their Reductions to Alcohols Using Sodium Triacetoxyborohydride - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 4. Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. Studies on Direct and Indirect Reductive Amination Procedures [organic-chemistry.org]
- 5. Sodium triacetoxyborohydride [organic-chemistry.org]
- 6. chemistry.mdma.ch [chemistry.mdma.ch]
- 7. Collection - Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. Studies on Direct and Indirect Reductive Amination Procedures1 - The Journal of Organic Chemistry - Figshare [figshare.com]
- 8. Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. Studies on Direct and Indirect Reductive Amination Procedures(1) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Sodium triacetoxyborohydride: Applications in Selective Reductive Amination and its Detection Method_Chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Catalytic Reductive Amination with Sodium Triacetoxyborohydride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3032765#catalytic-reductive-amination-with-sodium-triacetoxyborohydride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com